

# physical properties of Isopropylpiperazine

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## Compound of Interest

Compound Name: Isopropylpiperazine

Cat. No.: B1293547

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## An In-depth Technical Guide on the Physical Properties of Isopropylpiperazine

This technical guide provides a comprehensive overview of the core physical properties of **Isopropylpiperazine** (CAS: 4318-42-7). It is intended for researchers, scientists, and professionals in drug development who require detailed information for their work. This document summarizes key quantitative data, outlines detailed experimental protocols for property determination, and includes visualizations of these scientific workflows.

## Core Physical and Chemical Properties

**Isopropylpiperazine** is an organic compound featuring a piperazine ring with an isopropyl group attached to one of the nitrogen atoms.<sup>[1]</sup> It typically presents as a colorless to pale yellow liquid.<sup>[1][2][3]</sup> This compound serves as a versatile building block in the synthesis of various bioactive molecules and pharmaceuticals.<sup>[1][3]</sup>

## Data Presentation

The following table summarizes the key physical properties of 1-**Isopropylpiperazine**.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>16</sub> N <sub>2</sub>	[2][4]
Molecular Weight	128.22 g/mol	[2][4]
Appearance	Colorless to pale yellow clear liquid	[1][2][3]
Boiling Point	180-181 °C (at 760 mmHg)	[2][5][6]
Density	0.896 g/mL (or g/cm <sup>3</sup> )	[2][6]
Refractive Index	n <sub>20/D</sub> 1.4710 (lit.)	[2][5][6]
Flash Point	54.4 °C (129.9 / 130 °F) - closed cup	[2][6]
Solubility	Slightly soluble to soluble in water; soluble in various organic solvents.	[1][2][5]
Vapor Pressure	1.4 ± 0.3 mmHg at 25°C	[7]

## Experimental Protocols

This section details the standard methodologies for determining the principal physical properties of a liquid compound like **Isopropylpiperazine**.

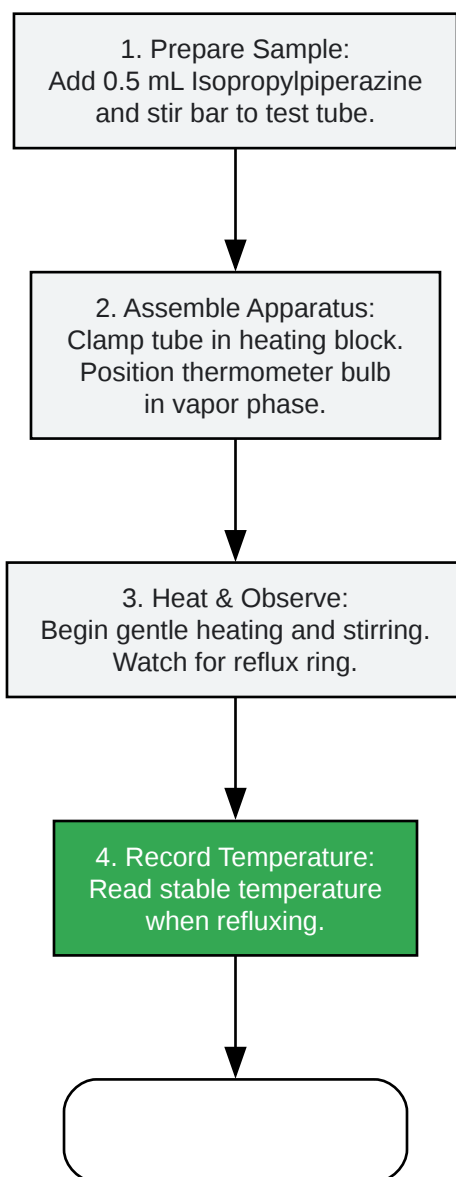
### Determination of Boiling Point (Micro-Reflux Method)

The boiling point is a fundamental physical property for characterizing and assessing the purity of volatile liquids.[8] The micro-reflux method is suitable when only a small sample volume is available.[9]

Protocol:

- **Sample Preparation:** Using a pipette, introduce approximately 0.5 mL of **Isopropylpiperazine** into a small test tube. Add a small magnetic stir bar to ensure smooth boiling.[9]

- Apparatus Setup:
  - Clamp the test tube securely within a heating block or oil bath.
  - Insert a thermometer into the test tube, ensuring the thermometer bulb is positioned just above the liquid's surface to measure the vapor temperature.<sup>[10]</sup> The thermometer should not touch the sides or bottom of the test tube.
- Heating and Observation:
  - Turn on the stirrer to provide gentle agitation.
  - Begin heating the block or bath at a controlled rate.
  - Observe the sample for the onset of boiling (formation of bubbles) and condensation of vapor on the cooler, upper walls of the test tube. This condensation ring indicates the liquid is refluxing.<sup>[9]</sup>
- Measurement:
  - When the liquid is gently refluxing, the vapor temperature will stabilize.<sup>[9]</sup>
  - Record the stable temperature reading from the thermometer. This temperature is the observed boiling point of the liquid.<sup>[8][9]</sup>
- Post-Measurement: Turn off the heat source and allow the apparatus to cool completely before disassembly.



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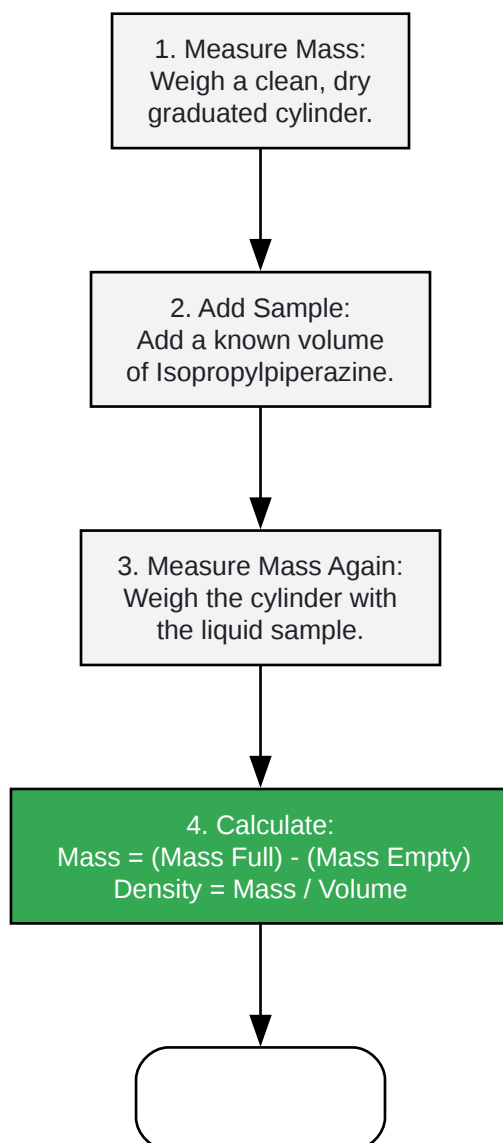
Workflow for Boiling Point Determination (Micro-Reflux Method).

## Determination of Density (Mass by Volume Method)

Density is a measure of a substance's mass per unit of volume and is a useful constant for substance identification. It can be determined by precisely measuring the mass of a known volume of the liquid.

Protocol:

- Mass of Empty Cylinder: Place a clean, dry 10 mL or 25 mL graduated cylinder on an electronic balance and record its mass.[\[11\]](#) Alternatively, use the 'tare' function to zero the balance.[\[12\]](#)
- Volume Measurement: Carefully add a specific volume of **Isopropylpiperazine** (e.g., 5-10 mL) to the graduated cylinder. Read the volume precisely from the bottom of the meniscus.[\[11\]](#)
- Mass of Cylinder and Liquid: Place the graduated cylinder containing the liquid back on the balance and record the combined mass.[\[11\]](#)
- Calculation:
  - Calculate the mass of the liquid by subtracting the mass of the empty cylinder from the combined mass.[\[11\]](#)
  - Calculate the density using the formula:  $\text{Density} = \text{Mass} / \text{Volume}$ .[\[13\]](#)
- Replication: For improved accuracy, repeat the procedure two more times and calculate the average density.[\[11\]](#)



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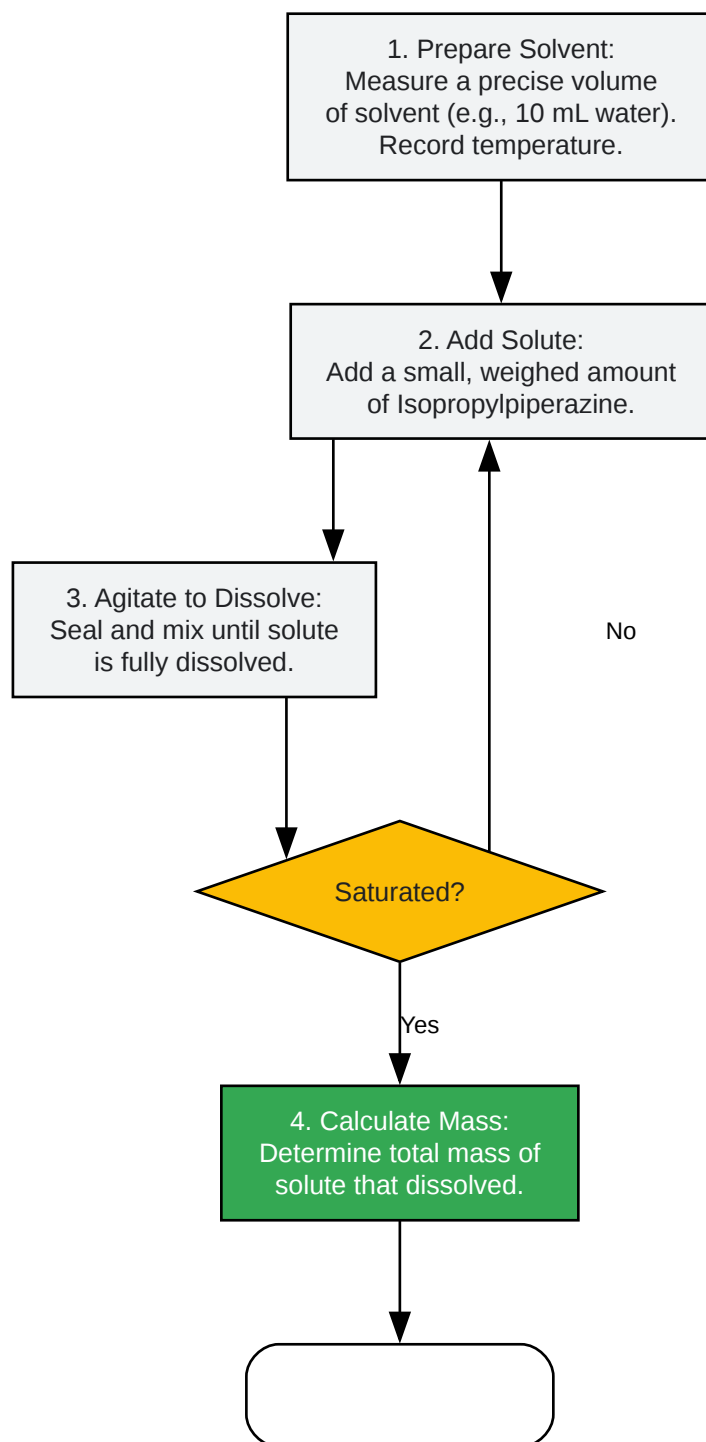
Workflow for Density Determination (Mass by Volume Method).

## Determination of Solubility (Gravimetric Saturation Method)

Solubility is the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature.<sup>[14]</sup> This protocol determines solubility in a specific solvent (e.g., water).

Protocol:

- Solvent Preparation: Measure a precise volume of the chosen solvent (e.g., 10 mL of distilled water) into a sealable container, such as a test tube or small flask. Measure and record the temperature of the solvent.[\[14\]](#)
- Solute Addition: Add a small, pre-weighed amount of **Isopropylpiperazine** to the solvent.
- Equilibration: Seal the container and agitate it (e.g., using a shaker or vortex mixer) until the solute is completely dissolved.[\[14\]](#)
- Incremental Addition to Saturation: Continue adding small, weighed increments of **Isopropylpiperazine**, agitating after each addition, until a small amount of the liquid solute no longer dissolves and remains as a separate phase, indicating a saturated solution.[\[14\]](#)
- Mass Calculation:
  - Determine the total mass of **Isopropylpiperazine** that was added to the solvent.
  - If any undissolved solute can be separated and weighed, subtract this from the total to find the mass that dissolved. For a liquid solute, this is often determined by calculating the total mass added to achieve saturation.
- Solubility Expression: Express the solubility as grams of solute per 100 mL or 100 g of solvent at the recorded temperature.



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Workflow for Solubility Determination.



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